

A Technical Guide to 3-bromo-4-nitro-1H-indazole for Researchers

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Compound of Interest

Compound Name: **3-bromo-4-nitro-1H-indazole**

Cat. No.: **B1268601**

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This whitepaper provides a comprehensive technical overview of **3-bromo-4-nitro-1H-indazole**, a key intermediate in pharmaceutical and organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, physicochemical properties, and a validated synthesis protocol.

Core Molecular and Physical Data

3-bromo-4-nitro-1H-indazole is a pale yellow solid compound.^[1] It is primarily utilized as a chemical intermediate in the synthesis of more complex organic molecules, particularly within the pharmaceutical industry for the development of novel drug candidates.^[1] The compound is characterized by its insolubility in water and solubility in organic solvents such as ethanol and methanol.^[1]

Property	Value	Source
Molecular Formula	C7H4BrN3O2	[1] [2] [3] [4]
Molecular Weight	242.03 g/mol	[2] [3] [4] [5] [6]
CAS Number	74209-17-9	[1] [2] [3]
Appearance	Pale yellow solid	[1]
Melting Point	207-210 °C	[1]
Purity	≥ 98%	[1]
Solubility	Insoluble in water; Soluble in ethanol and methanol	[1]

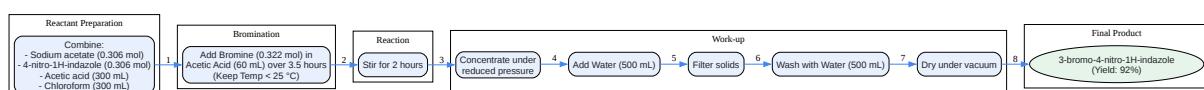
Molecular Structure

The molecular structure of **3-bromo-4-nitro-1H-indazole** consists of an indazole core, which is a bicyclic aromatic heterocycle, substituted with a bromine atom at the 3-position and a nitro group at the 4-position.

Synthesis Protocol

A detailed experimental protocol for the synthesis of **3-bromo-4-nitro-1H-indazole** from 4-nitro-1H-indazole has been established, yielding a high purity product.

Step-by-Step Synthesis of **3-bromo-4-nitro-1H-indazole**



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